

chemical structure and properties of Solasurine

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Compound of Interest

Compound Name: Solasurine

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Solasurine: A Technical Guide for Researchers

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Introduction

Solasurine is a naturally occurring steroidal alkaloid glycoside found in plants of the *Solanum* genus, notably *Solanum surattense* (also known as *Solanum xanthocarpum*).^[1] As a member of the vast family of *Solanum* alkaloids, it shares a structural relationship with other prominent compounds like solasodine, solasonine, and solamargine. While less studied than its counterparts, **Solasurine** is emerging as a compound of interest for its potential biological activities. This technical guide provides a comprehensive overview of the current knowledge on the chemical structure, properties, and biological activities of **Solasurine**, with a focus on presenting available data in a structured format for researchers, scientists, and drug development professionals.

Chemical Structure and Properties

Solasurine is characterized by a steroidal aglycone backbone, which is a derivative of cholesterol, linked to a carbohydrate moiety. The aglycone part of these compounds is known as solasodine.^{[2][3]}

Chemical Identity

Identifier	Value
CAS Number	27028-76-8
Molecular Formula	C39H63NO11
Molecular Weight	721.92 g/mol
Synonyms	澳茄新碱 (ào jiā xīn jiǎn)

Physicochemical Properties

Limited experimental data is available for the physicochemical properties of **Solasurine**. The following table summarizes the known information.

Property	Value	Source
Melting Point	246-248 °C	[1]
Appearance	Fine needles	[1]

Note: Further experimental determination of properties such as solubility, pKa, and logP is required for a complete profile of **Solasurine**.

Biological Activities and Mechanism of Action

The biological activities of **Solasurine** are not yet extensively studied. However, preliminary research and its structural similarity to other solasodine glycosides suggest potential therapeutic applications.

Antiviral Activity

An in-silico study has suggested that **Solasurine** may exhibit antiviral properties against SARS-CoV-2. The study predicted that **Solasurine** could interact with the C3-like protease (main protease) of the virus, a key enzyme in its replication cycle. This interaction is hypothesized to involve several amino acid residues, including Phe8, Pro9, Ile152, Tyr154, Pro293, Phe294, Val297, and Arg298. It is important to note that this is based on computational modeling and requires experimental validation.

Anticancer Potential

While direct experimental evidence for the anticancer activity of **Solasurine** is lacking in the reviewed literature, its aglycone, solasodine, and related glycosides like solasonine and solamargine have demonstrated significant anticancer effects in numerous studies. These compounds have been shown to inhibit the proliferation of various cancer cell lines, including colorectal, bladder, and breast cancer.[4][5][6] The proposed mechanisms of action for these related compounds involve the modulation of key signaling pathways.

Key Signaling Pathways (Inferred from Related Compounds)

Due to the limited research on **Solasurine**, the specific signaling pathways it modulates are unknown. However, based on the activities of its aglycone, solasodine, and other closely related glycosides, the following pathways are potential targets for investigation:

- **AKT/GSK-3 β / β -catenin Pathway:** Solasodine has been shown to suppress colorectal cancer cells by inhibiting this pathway.[4]
- **Hedgehog/Gli1 Signaling Pathway:** Solasodine and solasonine have been found to inhibit the Hedgehog signaling pathway, which is crucial in cancer development and progression.[7][8][9]
- **PI3K/AKT and ERK/MAPK Pathways:** Solasonine has been demonstrated to inhibit these pathways in bladder cancer cells.[5]

A potential mechanism of action for **Solasurine**, based on these related compounds, could involve the induction of apoptosis and inhibition of cell proliferation and metastasis in cancer cells through the modulation of these or similar signaling pathways.

Below is a generalized representation of a potential signaling pathway that could be investigated for **Solasurine**, based on the known activity of Solasodine.



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Caption: Potential signaling pathway for **Solasurine** based on Solasodine's mechanism.

Experimental Protocols

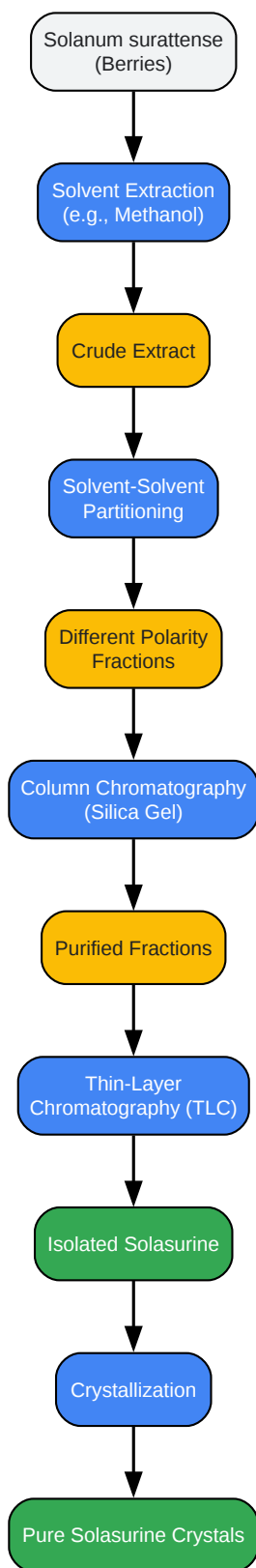
Detailed experimental protocols for the isolation, characterization, and biological evaluation of **Solasurine** are not widely available. The following sections provide a general framework based on methodologies used for related compounds.

Isolation and Purification of Solasurine

A historical method for the isolation of **Solasurine** from the fresh berries of *Solanum xanthocarpum* involves the following general steps:[1]

- Extraction: The plant material is extracted with a suitable solvent, such as methanol or ethanol.
- Fractionation: The crude extract is then subjected to fractionation using different solvents to separate compounds based on their polarity.
- Chromatography: Column chromatography and thin-layer chromatography (TLC) are employed for the separation and purification of the individual glycoalkaloids.
- Crystallization: The purified **Solasurine** is obtained as fine needles through crystallization from a suitable solvent like methanol.[1]

A generalized workflow for the isolation of steroidal alkaloids from *Solanum* species is depicted below.



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Caption: General workflow for isolating **Solasurine**.

Structural Elucidation

The determination of **Solasurine**'s complex structure would require a combination of modern spectroscopic techniques:

- Mass Spectrometry (MS): To determine the exact molecular weight and fragmentation pattern, which can help identify the aglycone and the sugar components.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments are essential for elucidating the complete chemical structure, including the stereochemistry and the linkage of the sugar units to the aglycone.

In Vitro Biological Assays

To validate the potential biological activities of **Solasurine**, a series of in vitro assays would be necessary.

- Cell Culture: Vero E6 cells, which are susceptible to SARS-CoV-2 infection, would be cultured.
- Cytotoxicity Assay: A preliminary assay (e.g., MTT or MTS) would be performed to determine the non-toxic concentration range of **Solasurine** on the host cells.
- Antiviral Activity Assay:
 - Cells are pre-treated with various concentrations of **Solasurine**.
 - The cells are then infected with SARS-CoV-2.
 - After an incubation period, the viral cytopathic effect (CPE) is observed, or viral replication is quantified using methods like plaque reduction assays or RT-qPCR for viral RNA.
 - The 50% effective concentration (EC50) and 50% cytotoxic concentration (CC50) would be calculated to determine the selectivity index ($\text{SI} = \text{CC50}/\text{EC50}$).
- Cell Lines: A panel of cancer cell lines relevant to the hypothesized activity would be selected.

- Cell Viability Assay (e.g., MTT, SRB): To determine the cytotoxic effect of **Solasurine** on cancer cells and calculate the half-maximal inhibitory concentration (IC₅₀).
- Apoptosis Assay (e.g., Annexin V/PI staining): To determine if **Solasurine** induces programmed cell death.
- Cell Cycle Analysis (e.g., Flow Cytometry): To investigate if **Solasurine** causes cell cycle arrest at specific phases.
- Wound Healing/Transwell Migration Assays: To assess the effect of **Solasurine** on cancer cell migration and invasion.
- Western Blot Analysis: To investigate the effect of **Solasurine** on the protein expression levels in key signaling pathways.

Conclusion and Future Directions

Solasurine is a steroidal alkaloid with a defined molecular formula and CAS number, but it remains a largely understudied natural product. The available information, primarily from older isolation studies and a recent in-silico analysis, suggests that **Solasurine** holds potential for further investigation, particularly in the areas of antiviral and anticancer research.

Future research should focus on:

- Complete Structural Elucidation: Definitive spectroscopic analysis (NMR, MS) to confirm the full chemical structure of **Solasurine**, including the nature and linkage of its sugar moiety.
- In Vitro and In Vivo Biological Evaluation: Rigorous experimental studies are needed to validate the predicted antiviral activity and to explore its potential as an anticancer agent.
- Mechanism of Action Studies: Elucidating the specific signaling pathways modulated by **Solasurine** will be crucial for understanding its biological effects and for potential therapeutic development.
- Synthesis and Analogue Development: Once the structure and activity are better understood, synthetic routes could be developed to produce **Solasurine** in larger quantities and to create analogues with improved efficacy and safety profiles.

This technical guide serves as a starting point for researchers interested in exploring the chemical and biological landscape of **Solasurine**, a promising but enigmatic natural compound. The significant body of research on the related solasodine glycosides provides a strong rationale and a methodological framework for unlocking the full potential of **Solasurine**.

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